

physical appearance and characteristics of 3-Bromo-4-iodoaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-4-iodoaniline

Cat. No.: B1342403

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An In-depth Technical Guide to 3-Bromo-4-iodoaniline

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **3-Bromo-4-iodoaniline** (CAS No: 860435-38-7), a halogenated aniline derivative. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. It consolidates key data including physicochemical properties, spectral information, a proposed synthetic protocol, and essential safety and handling guidelines. All quantitative data is presented in structured tables for clarity and ease of comparison.

Core Chemical and Physical Properties

3-Bromo-4-iodoaniline is a substituted aromatic amine with bromine and iodine atoms on the benzene ring. Its physical state is typically a solid, with coloration ranging from light yellow to brown or even black flakes.^[1] Proper storage often requires refrigeration in a dark, dry, and sealed environment.^{[1][2][3]}

Table 1: Physicochemical Properties of 3-Bromo-4-iodoaniline

Property	Value	Source(s)
Appearance	Brown to black Solid; Light yellow flakes	[1]
Molecular Formula	C ₆ H ₅ BrIN	[3][4]
Molecular Weight	297.92 g/mol	[3][5]
Melting Point	198 °C	[1][2]
Boiling Point	323.7 ± 27.0 °C (Predicted)	[1][2]
Density	2.292 ± 0.06 g/cm ³ (Predicted)	[1][2]
pKa	2.73 ± 0.10 (Predicted)	[1][2]
Purity	≥97%	

Table 2: Chemical Identifiers

Identifier	Value	Source(s)
IUPAC Name	3-bromo-4-iodoaniline	[4]
CAS Number	860435-38-7	[4]
InChI	InChI=1S/C6H5BrIN/c7-5-3-4(9)1-2-6(5)8/h1-3H,9H2	[4]
InChIKey	HBCBLDVYTZWYLL-UHFFFAOYSA-N	[4]
SMILES	<chem>C1=CC(=C(C=C1N)Br)I</chem>	[4]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **3-Bromo-4-iodoaniline**. While specific peak data is proprietary to suppliers, the availability of various spectral analyses

has been confirmed. Researchers can obtain detailed spectra, including ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry, from commercial suppliers.[\[3\]](#)[\[6\]](#)

Experimental Protocols

A specific, peer-reviewed synthesis protocol for **3-Bromo-4-iodoaniline** is not readily available in the public domain. However, based on established methodologies for the halogenation of anilines, a plausible synthetic route can be proposed. The following protocol is a generalized procedure derived from the synthesis of analogous compounds.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Proposed Synthesis: Bromination of 4-iodoaniline

This proposed method involves the electrophilic bromination of commercially available 4-iodoaniline. The amino group is a strong activator, directing the incoming electrophile (bromine) to the ortho and para positions. Since the para position is blocked by iodine, bromination is expected to occur at the ortho position (C3).

Materials and Equipment:

- 4-iodoaniline
- Glacial Acetic Acid
- Bromine (Br_2) or N-Bromosuccinimide (NBS)
- Sodium thiosulfate solution
- Sodium bicarbonate solution
- Round-bottom flask with magnetic stirrer
- Dropping funnel
- Ice bath
- Büchner funnel and filtration apparatus
- Standard laboratory glassware

Methodology:

- **Reaction Setup:** In a round-bottom flask, dissolve 4-iodoaniline (1 equivalent) in glacial acetic acid. Cool the solution in an ice bath to 0-5 °C with continuous stirring.
- **Bromination:** Slowly add a solution of bromine (1 equivalent) in glacial acetic acid to the cooled aniline solution via a dropping funnel. Alternatively, N-Bromosuccinimide (NBS) can be added portion-wise. Maintain the temperature below 10 °C throughout the addition.
- **Reaction Monitoring:** After the addition is complete, allow the reaction mixture to stir at room temperature for several hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Workup:** Once the reaction is complete, pour the mixture into a beaker of ice water. A precipitate of the crude product should form.
- **Neutralization and Quenching:** Quench any unreacted bromine by adding a saturated solution of sodium thiosulfate until the orange color disappears. Neutralize the solution by slowly adding a saturated sodium bicarbonate solution until effervescence ceases.
- **Isolation:** Collect the solid crude product by vacuum filtration using a Büchner funnel. Wash the solid with cold water.
- **Purification:** The crude **3-Bromo-4-iodoaniline** can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.^[7]
^[10]

Safety and Handling

3-Bromo-4-iodoaniline is a chemical that requires careful handling. It is classified as harmful and an irritant.^[4] Adherence to standard laboratory safety protocols is mandatory.

GHS Hazard Classification:^[4]

- **Acute Toxicity (Oral, Dermal, Inhalation):** Harmful if swallowed, in contact with skin, or if inhaled (H302+H312+H332).
- **Skin Corrosion/Irritation:** Causes skin irritation (H315).

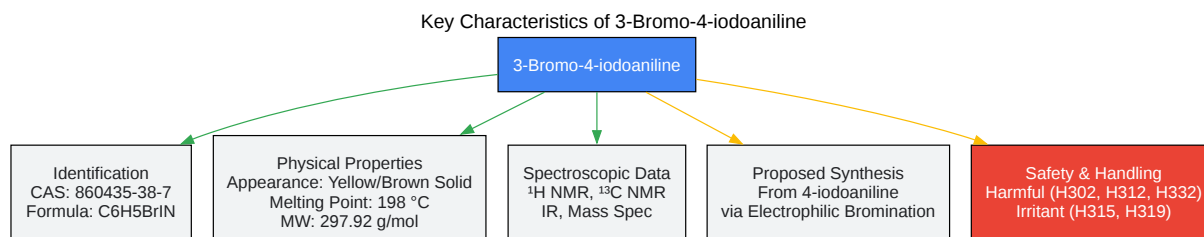
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation (H319).

Recommended Precautionary Measures:[11]

- Engineering Controls: Use only outdoors or in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.
- Handling: Avoid breathing dust. Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product.
- First Aid:
 - If Swallowed: Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.
 - If on Skin: Wash with plenty of water.
 - If Inhaled: Remove person to fresh air and keep comfortable for breathing.
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Visualization of Key Characteristics

The following diagram provides a logical overview of the key technical data for **3-Bromo-4-iodoaniline**.



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Caption: Overview of **3-Bromo-4-iodoaniline** characteristics.

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- To cite this document: BenchChem. [physical appearance and characteristics of 3-Bromo-4-iodoaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1342403#physical-appearance-and-characteristics-of-3-bromo-4-iodoaniline]

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